

Independent Laboratory Verification of DOWFAX™ 2A1 Specifications: A Comparative Guide

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Compound of Interest

Compound Name: Dowfax 2A1

Cat. No.: B1170145

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the anionic surfactant DOWFAX™ 2A1 with a common alternative, Sodium Dodecyl Sulfate (SDS). The information is compiled from manufacturer specifications, a third-party certificate of analysis, and publicly available data for the alternative. While direct independent comparative studies with detailed experimental data were not found in the public domain, this guide presents the available data in a structured format to assist in the evaluation of these surfactants for pharmaceutical and research applications.

Product Comparison

The following table summarizes the key specifications of DOWFAX™ 2A1 and Sodium Dodecyl Sulfate (SDS). This data is aggregated from manufacturer technical data sheets and other cited sources.

Specification	DOWFAX™ 2A1	Sodium Dodecyl Sulfate (SDS)
Chemical Name	Alkyldiphenyloxide Disulfonate	Sodium Dodecyl Sulfate
Active Concentration	45% in water[1]	≥99.0% (USP/EP Grade)
Appearance	Liquid, amber	White to light yellow powder
pH (aqueous solution)	8.0 - 10.5 (10% solution)	7.0 - 9.5 (1% solution)
Viscosity (at 25°C)	145 cps	Not applicable (solid)
Density (at 25°C)	1.10 - 1.20 g/mL	Not applicable (solid)
Surface Tension	34 dynes/cm (1 wt% actives)	28 - 32 mN/m (0.1% solution)
Critical Micelle Concentration (CMC)	0.007 g/100g (in 0.1M NaCl)	8.2 mM

Independent Verification of DOWFAX™ 2A1

A Certificate of Analysis from EZkem, a third-party vendor, provides some independent verification of the composition of a specific lot of DOWFAX™ 2A1. While this certificate does not validate the performance specifications, it confirms the active ingredient concentration.

Summary of Certificate of Analysis (Lot #TO20884587-31):

Analyte	True Value (w/v)	Analytical Method
Benzene sulfonated sodium salts	47%	Gravimetric
Sodium Chloride	3%	Gravimetric
Sodium Sulfate	1%	Gravimetric
Water	Balance	Gravimetric

This analysis indicates that the active surfactant concentration is in line with the manufacturer's stated specification of 45%.

Experimental Protocols

Detailed experimental protocols for determining the key surfactant properties are outlined below. These are generalized methods standard in the industry.

Determination of Surface Tension (Du Noüy Ring Method)

The surface tension of surfactant solutions is a critical measure of their effectiveness at interfaces. The Du Noüy ring method is a widely used technique for this measurement.

Methodology:

- **Preparation of Solutions:** Prepare a series of dilutions of the surfactant in deionized water at known concentrations.
- **Instrument Calibration:** Calibrate a tensiometer with a certified weight.
- **Measurement:**
 - Place a sample of the surfactant solution in a clean, temperature-controlled vessel.
 - A platinum-iridium ring is submerged into the solution.
 - The force required to pull the ring through the liquid-air interface is measured.
 - This force is directly proportional to the surface tension of the liquid.
- **Data Analysis:** The surface tension is calculated from the measured force, the dimensions of the ring, and a correction factor.

Determination of Critical Micelle Concentration (CMC)

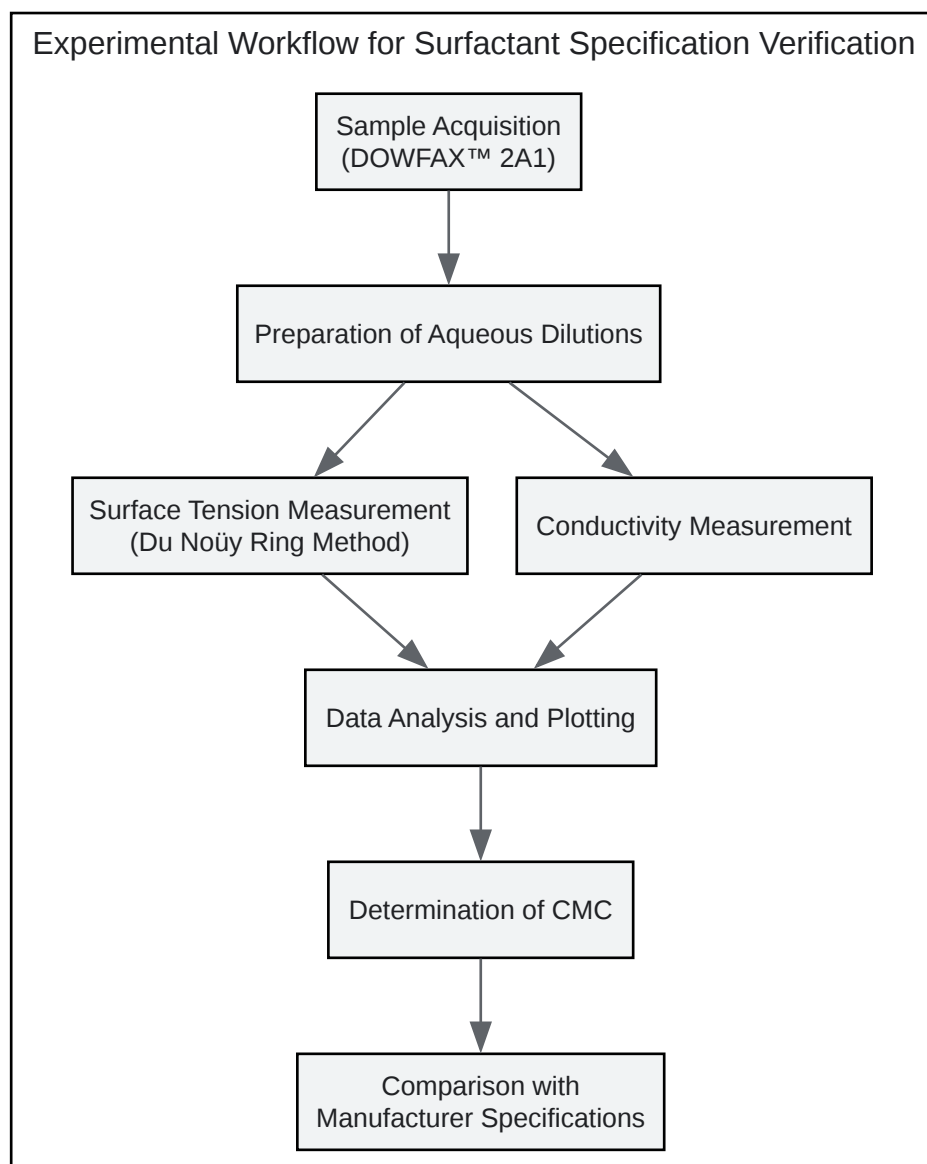
The CMC is the concentration of a surfactant above which micelles form. This can be determined by observing the change in a physical property of the solution as a function of surfactant concentration. One common method involves measuring surface tension.

Methodology:

- Prepare a range of surfactant concentrations both below and above the expected CMC.
- Measure the surface tension of each solution using the Du Noüy ring method as described above.
- Plot surface tension versus the logarithm of the surfactant concentration.
- Identify the CMC: The plot will typically show a sharp decrease in surface tension followed by a plateau. The concentration at which this break occurs is the Critical Micelle Concentration.

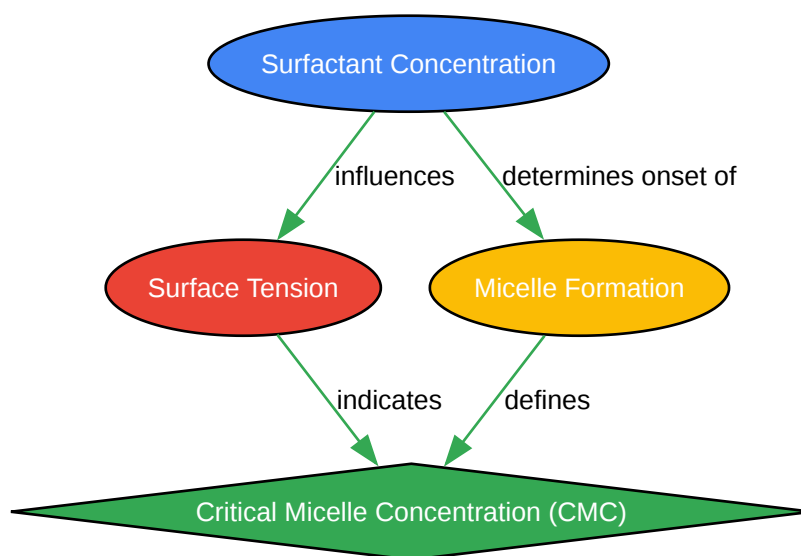
Experimental Workflow and Data Relationships

The following diagrams illustrate the logical flow of the verification process and the relationship between key surfactant parameters.



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Caption: Workflow for verifying surfactant specifications.



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Caption: Relationship between key surfactant properties.

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References

- 1. dravyom.com [dravyom.com]
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